

5-Aminonicotinohydrazide: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name: 5-Aminonicotinohydrazide

CAS No.: 500862-71-5

Cat. No.: B1297017

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This guide provides a detailed technical overview of **5-aminonicotinohydrazide**, a heterocyclic compound of significant interest in medicinal chemistry. We will explore a robust synthetic pathway, delve into the critical characterization techniques required to verify its structure and purity, and briefly touch upon its applications as a versatile building block in drug discovery. This document is designed to be a practical resource for scientists engaged in synthetic chemistry and pharmaceutical development.

Introduction: The Strategic Value of 5-Aminonicotinohydrazide

5-Aminonicotinohydrazide ($C_6H_8N_4O$, MW: 152.15 g/mol) is a pyridine derivative featuring both a nucleophilic amino group at the 5-position and a hydrazide functional group at the 3-position.^[1] This unique arrangement of functional groups makes it a highly valuable intermediate for the synthesis of a wide array of more complex heterocyclic systems. The aminopyridine scaffold is a well-established pharmacophore in numerous approved drugs, while the hydrazide moiety serves as a versatile handle for constructing diverse molecular architectures through reactions like condensation and cyclization. Understanding the reliable

synthesis and rigorous characterization of this molecule is the foundational first step for its effective use in drug discovery programs.

A Multi-Step Synthetic Pathway

The synthesis of **5-aminonicotinohydrazide** is most effectively approached through a multi-step sequence starting from a readily available precursor. The pathway described here involves the synthesis of the key intermediate, 5-aminonicotinic acid, followed by esterification and subsequent hydrazinolysis.

Step 1: Synthesis of 5-Aminonicotinic Acid

The critical precursor, 5-aminonicotinic acid, can be efficiently prepared from 5-bromonicotinic acid via a copper-catalyzed nucleophilic aromatic substitution reaction.^{[2][3]}

- **Mechanistic Rationale:** The direct amination of the pyridine ring is challenging. The use of a copper catalyst (in this case, from copper sulfate) facilitates the displacement of the bromide with ammonia. The reaction is performed under pressure in an autoclave to reach the necessary temperature for the reaction to proceed efficiently.

Experimental Protocol: Synthesis of 5-Aminonicotinic Acid

- **Reaction Setup:** In a high-pressure autoclave, combine 5-bromonicotinic acid (1.0 eq.), copper(II) sulfate pentahydrate (approx. 0.3 eq.), and a concentrated aqueous ammonia solution.
- **Reaction Conditions:** Seal the autoclave and heat the mixture to 120°C. Maintain this temperature with stirring for approximately 16 hours. The reaction progress can be monitored using thin-layer chromatography (TLC).^[2]
- **Work-up and Isolation:** After cooling to room temperature, carefully vent the autoclave. Transfer the reaction mixture to a beaker and wash with a saturated sodium sulfide solution to precipitate copper ions as copper sulfide.
- **Purification:** Filter the mixture to remove the copper sulfide precipitate. Adjust the pH of the filtrate to approximately 4-5 using concentrated hydrochloric acid. This will protonate the

amino group and deprotonate the carboxylic acid, causing the zwitterionic 5-aminonicotinic acid to precipitate out of the solution.^[2]

- **Final Product:** Collect the solid product by filtration, wash with cold water, and dry under vacuum to yield 5-aminonicotinic acid as an off-white solid.^[2]

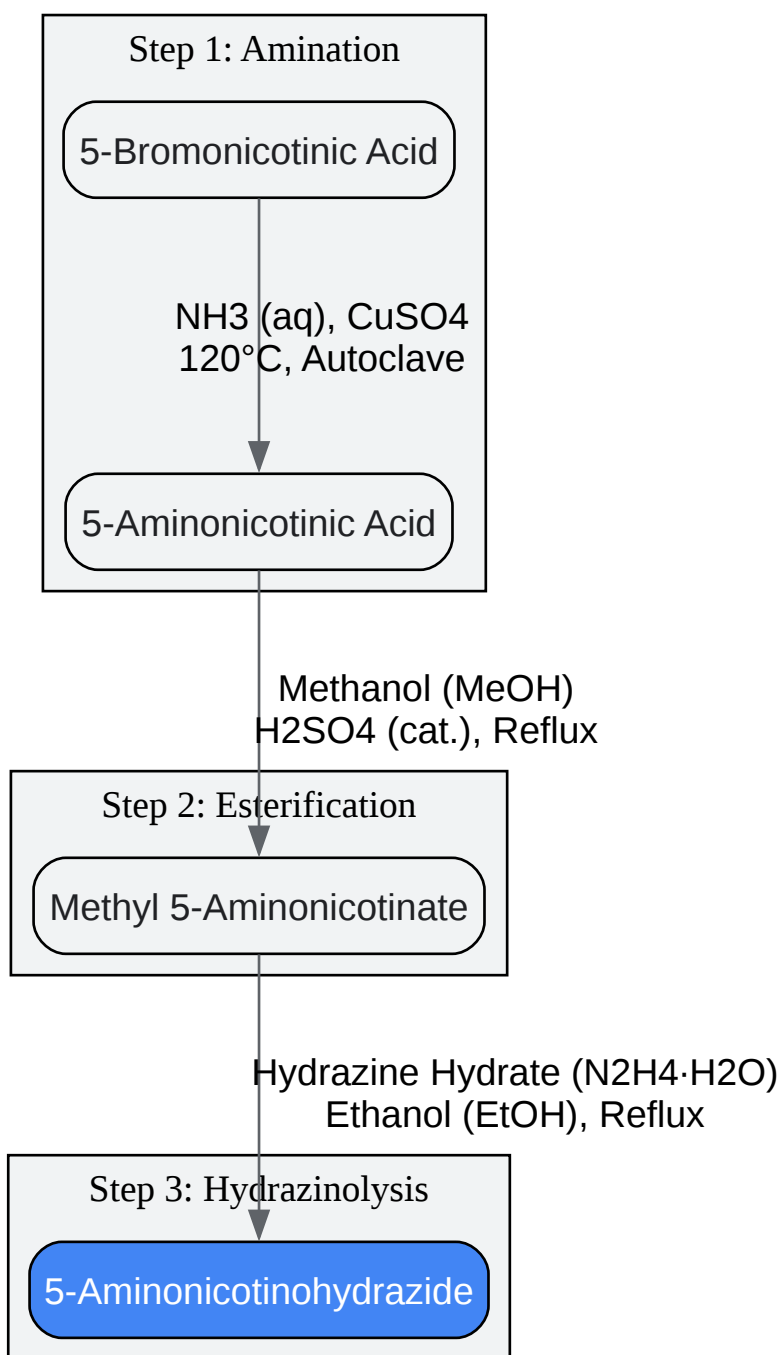
Step 2 & 3: Esterification and Hydrazinolysis

The conversion of the carboxylic acid to the hydrazide is a two-stage process. First, the carboxylic acid is converted to a more reactive ester. This is a standard strategy to facilitate the subsequent nucleophilic attack by hydrazine, as the direct reaction of a carboxylic acid with hydrazine can be sluggish and lead to salt formation. The resulting ester is then reacted with hydrazine hydrate to yield the final product.

- **Mechanistic Rationale:** The esterification (e.g., using methanol and an acid catalyst like H_2SO_4) converts the $-\text{OH}$ of the carboxylic acid into a better leaving group ($-\text{OCH}_3$). In the final step, hydrazine hydrate, a potent nucleophile, attacks the electrophilic carbonyl carbon of the ester, displacing the methoxide group and forming the stable hydrazide.

Experimental Protocol: Esterification and Hydrazinolysis

- **Esterification:** Suspend 5-aminonicotinic acid (1.0 eq.) in methanol. Carefully add a catalytic amount of concentrated sulfuric acid. Heat the mixture to reflux for 4-6 hours until TLC analysis indicates the complete consumption of the starting material.
- **Ester Isolation:** Cool the reaction mixture and neutralize it with a base such as sodium bicarbonate solution. Extract the methyl 5-aminonicotinate product into an organic solvent like ethyl acetate. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- **Hydrazinolysis:** Dissolve the crude methyl 5-aminonicotinate (1.0 eq.) in ethanol. Add hydrazine hydrate (a significant excess, e.g., 5-10 eq.) to the solution.
- **Reaction and Isolation:** Heat the mixture to reflux for 8-12 hours. Upon completion, cool the reaction mixture. The product, **5-aminonicotinohydrazide**, will often precipitate from the solution. The solid can be collected by filtration, washed with cold ethanol, and dried under vacuum.



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Fig 1. Three-step synthesis pathway to **5-aminonicotinohydrazide**.

Physicochemical and Spectroscopic Characterization

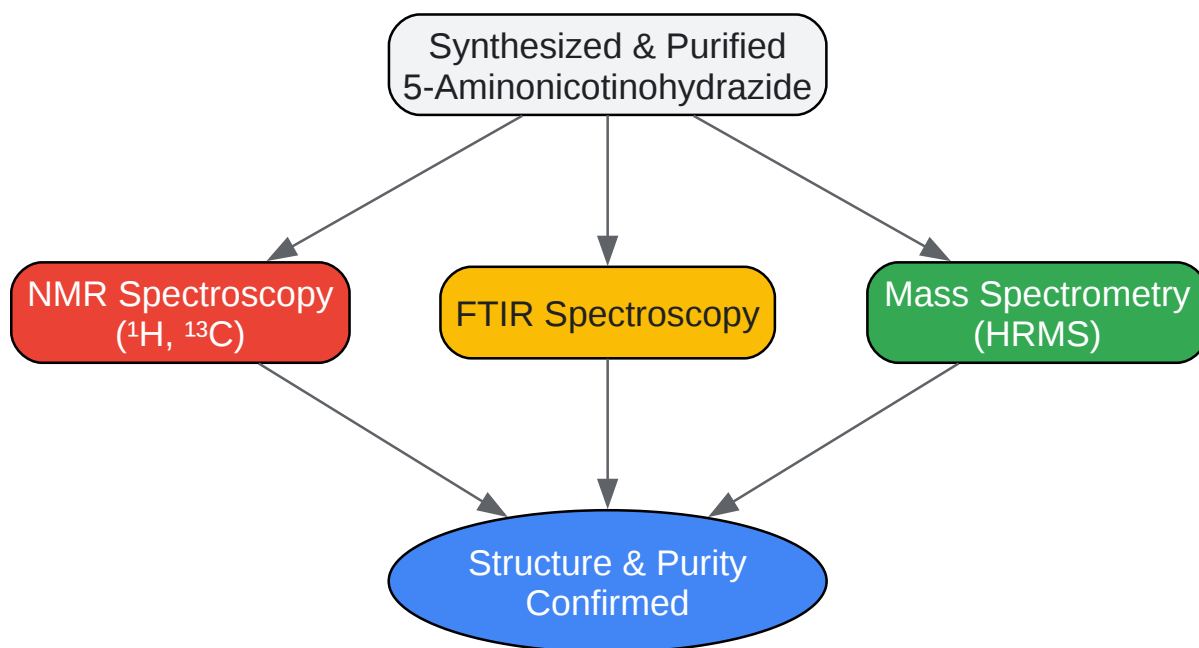
Rigorous characterization is essential to confirm the identity and purity of the synthesized **5-aminonicotinohydrazide**. A combination of spectroscopic methods provides a comprehensive "fingerprint" of the molecule.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₆ H ₈ N ₄ O	[1]
Molecular Weight	152.15 g/mol	[1]
CAS Number	500862-71-5	[1]
Appearance	Off-white to light yellow solid	[4]

Characterization Workflow

The following workflow outlines the standard procedure for structural verification after synthesis and purification.



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